

# Cefcapene pivoxil hydrochloride hydrate third-generation cephalosporin comparison

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Cefcapene Pivoxil Hydrochloride Hydrate

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## Comparative Analysis: Cefcapene Pivoxil vs. Cefditoren

The table below summarizes the key characteristics of cefcapene pivoxil and cefditoren based on the available experimental and clinical data.

Characteristic	Cefcapene Pivoxil (CFPN-PI)	Cefditoren
General Classification	Oral 3rd-gen cephalosporin, prodrug [1]	Oral 3rd-gen cephalosporin, prodrug (pivoxil ester) [2]
Bioavailability	Information not explicitly stated in search results	Approximately 14% (absolute bioavailability) [2]

| **Key Pharmacokinetic (PK) Data** | Single-dose study in healthy adults [1]: • **C<sub>max</sub>**: 1.04 mg/L (100mg) to 1.56 mg/L (200mg) • **AUC<sub>inf</sub>**: 2.94 hmg/L (100mg) to 4.70 hmg/L (200mg) • **T<sub>max</sub>**: ~1.5-2.0 hours • **Urinary Excretion**: 31.5% - 42.9% (unchanged) | Under fasting conditions [2]: • **C<sub>max</sub>**: 1.8 ± 0.6 µg/mL (200mg dose) • **T<sub>max</sub>**: 1.5 to 3 hours • **Elimination Half-life**: ~1.5 hours • **Renal Clearance**: 4.1–5.6 L/h | | **Spectrum of Activity** | Broad spectrum against Gram-positive and Gram-negative bacteria [1] | Broad spectrum; strong activity against *S. pneumoniae* (including penicillin-resistant strains), *H. influenzae*, *M.*

*catarrhalis*, and methicillin-susceptible *S. aureus* [2] | | **Stability to  $\beta$ -lactamases** | Information not available in search results | Improved stability due to methoxyimino group [2] | | **Protein Binding** | Information not available in search results | Averages 88% [2] | | **Safety & Tolerability** | Well-tolerated in single doses up to 200mg; no serious adverse events reported [1] | Generally well-tolerated; most common adverse events are gastrointestinal (e.g., diarrhea, nausea) [2] | | **Special Risk** | Contains pivoxil group, risk of causing hypocarnitinemia [3] [4] | Contains pivoxil group; contraindicated in patients with carnitine deficiency [2] | | **Clinical Applications** | Used for respiratory tract infections [1] | Indicated for community-acquired pneumonia, acute bacterial exacerbation of chronic bronchitis, pharyngitis, tonsillitis, and uncomplicated skin infections [2] |

## Detailed Experimental Data and Protocols

For researchers, the methodology from key studies provides a template for generating comparative data.

### Pharmacokinetic Study Protocol for Cefcapene Pivoxil [1]

This study provides a model for generating comparative pharmacokinetic data.

- **Study Design:** An open-label, dose-escalation, parallel-group study.
- **Subjects:** 18 healthy Korean male volunteers divided into three dose groups (100 mg, 150 mg, and 200 mg).
- **Drug Administration:** A single oral dose of cefcapene pivoxil hydrochloride was administered.
- **Sample Collection:**
  - **Blood:** Serial blood samples were collected up to 12 hours post-dosing.
  - **Urine:** Urine samples were collected up to 24 hours post-dosing.
- **Bioanalytical Method:** Concentrations of the active metabolite, cefcapene, in plasma and urine were measured using **High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV)**.
- **Data Analysis:** Pharmacokinetic parameters ( $C_{\sim}max_{\sim}$ ,  $T_{\sim}max_{\sim}$ , AUC, half-life, urinary excretion) were calculated using **non-compartmental analysis**.

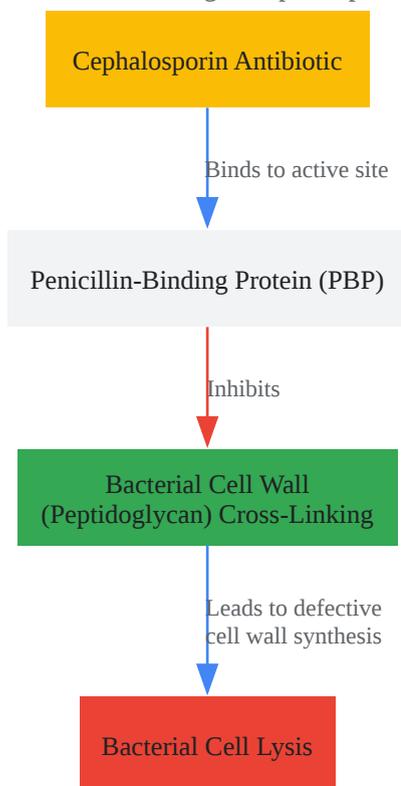
### Antimicrobial Stewardship Context [3] [4]

Recent research highlights a critical consideration for using these drugs: both cefcapene and cefditoren have **low oral bioavailability** (14% for cefditoren [3] [4]) and contain a **pivoxil group**, which is associated with a risk of causing **hypocarnitinemia** (low blood carnitine levels) [3] [4]. For this reason, their use is being actively reduced in some clinical settings in favor of other antibiotics to combat antimicrobial resistance [3] [4].

## Mechanism of Action and Study Workflow

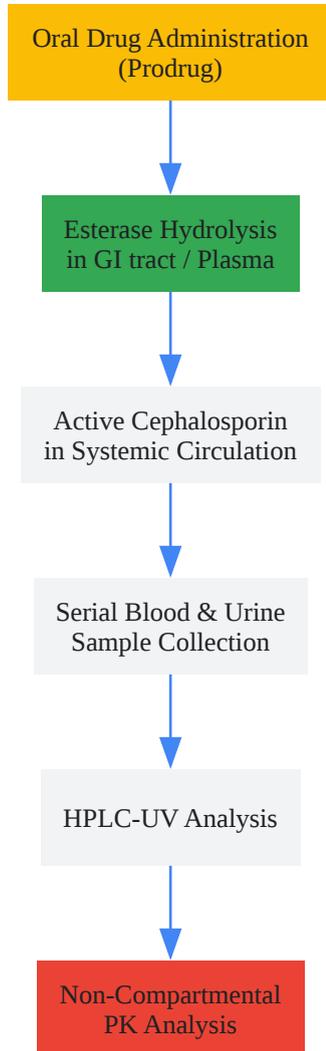
The following diagrams illustrate the shared mechanism of third-generation cephalosporins and a generalized workflow for the pharmacokinetic studies used to generate the comparative data.

Mechanism of 3rd-gen Cephalosporins



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PK Study Workflow for Oral Cephalosporins



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## Limitations and Research Directions

The current information has some gaps that you may need to address for a fully comprehensive guide.

- **Limited Direct Comparators:** The available data allows for a robust comparison primarily between cefcapene pivoxil and cefditoren. Data on other oral 3rd-gen cephalosporins (e.g., cefdinir, cefixime, cefpodoxime) regarding their specific pharmacokinetic parameters and MIC90 values against a standard panel of pathogens was not available in these results.
- **Need for Broader Spectrum Data:** A complete guide requires Minimum Inhibitory Concentration (MIC) data for all drugs against a wide range of Gram-positive and Gram-negative organisms to visually compare their spectra of activity.

To further your research, I suggest:

- Searching for "**cefdinir pharmacokinetics**", "**cefixime spectrum of activity**", and "**MIC90 oral third-generation cephalosporins**" to find head-to-head comparative studies.
- Consulting official **prescribing information (package inserts)** for each drug, which contain detailed pharmacokinetic tables and in vitro susceptibility test information.

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## References

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To cite this document: Smolecule. [Cefcapene pivoxil hydrochloride hydrate third-generation cephalosporin comparison]. Smolecule, [2026]. [Online PDF]. Available at:

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